potential biological activity of pyrazole-piperidine compounds

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Compound of Interest

Compound Name:	*3-(5-methyl-1H-pyrazol-3-yl)piperidine*
CAS No.:	*1384427-37-5*
Cat. No.:	*B1429781*

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An In-Depth Technical Guide to the Biological Potential of Pyrazole-Piperidine Compounds

Foreword: The Strategic Union of Privileged Scaffolds

In the landscape of medicinal chemistry, the concept of "privileged structures" refers to molecular scaffolds that are capable of binding to multiple, distinct biological targets. Both the pyrazole and piperidine rings independently represent such scaffolds, appearing in a multitude of FDA-approved drugs.[1][2] The pyrazole, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, offers a rigid framework with versatile substitution patterns, enabling it to engage in various interactions like hydrogen bonding and π-stacking.[3][4] The piperidine ring, a saturated six-membered heterocycle, provides a flexible, three-dimensional structure that can improve pharmacokinetic properties such as solubility and bioavailability, while also presenting vectors for interacting with target proteins.[5]

The strategic hybridization of these two moieties into a single pyrazole-piperidine scaffold creates a powerful synergy. This combination allows for the exploration of vast chemical space,

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blending the rigid, interactive nature of the pyrazole with the conformational flexibility and physicochemical advantages of the piperidine. This guide provides an in-depth exploration of the diverse biological activities exhibited by these hybrid compounds, delving into their mechanisms of action, the rationale behind their design, and the experimental workflows used to validate their therapeutic potential.

Anticancer Activity: Targeting Uncontrolled Cell Proliferation

The pursuit of novel anticancer agents is a primary focus for the application of pyrazole-piperidine scaffolds. These compounds have shown significant promise, particularly as inhibitors of key enzymes that regulate cell growth and division.[6][7][8][9]

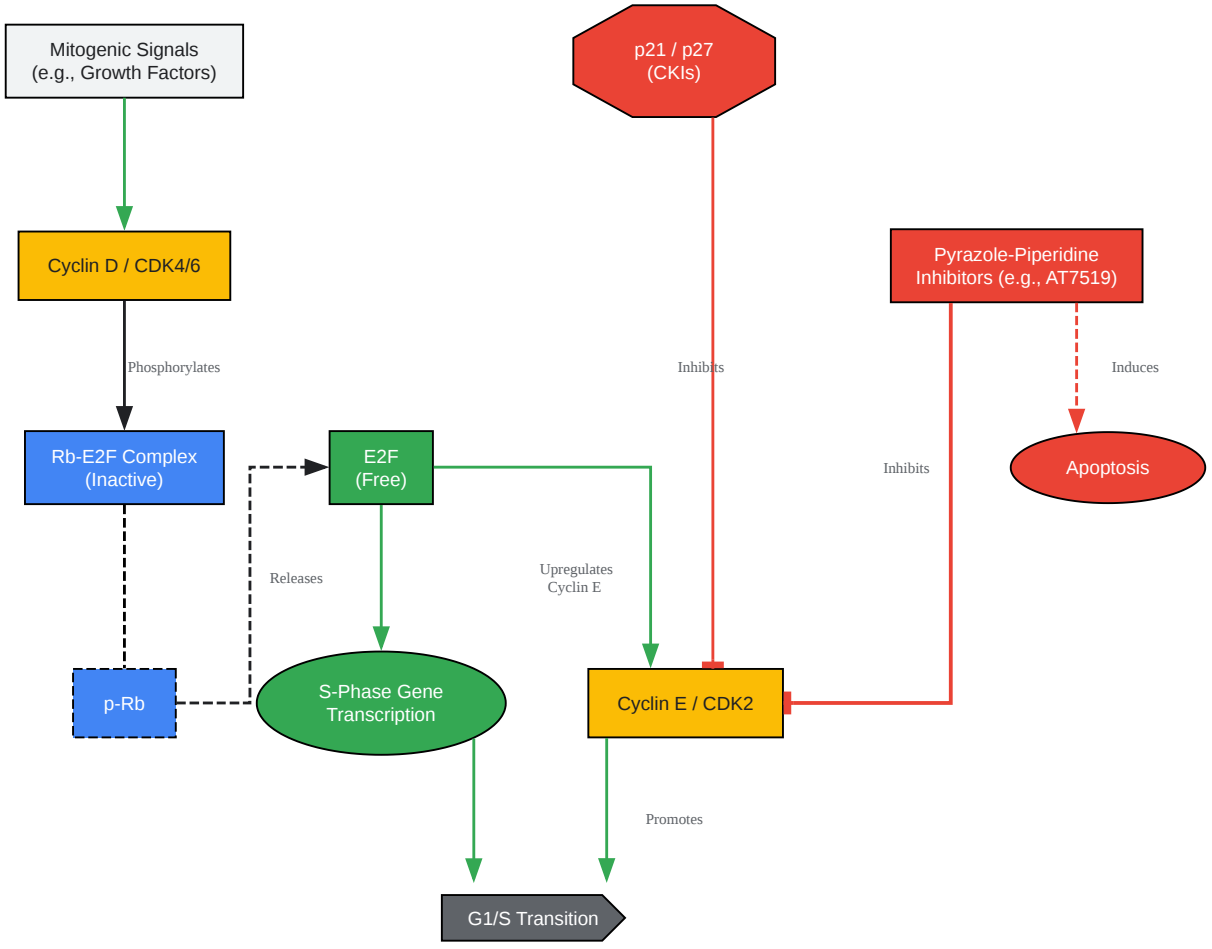
Mechanism of Action: Cyclin-Dependent Kinase (CDK) Inhibition

A critical mechanism through which pyrazole-piperidine compounds exert their anticancer effects is the inhibition of Cyclin-Dependent Kinases (CDKs).[10] CDKs are serine/threonine kinases that form complexes with cyclin proteins to control the progression of the cell cycle.[11] Dysregulation of CDK activity is a hallmark of many cancers, leading to unchecked cell proliferation.

Specifically, CDK2, in complex with Cyclin E, governs the transition from the G1 (growth) phase to the S (synthesis) phase of thecell cycle.[10] Inhibition of the CDK2/Cyclin E complex prevents the phosphorylation of crucial substrates like the retinoblastoma protein (Rb), leading to cell cycle arrest at the G1/S checkpoint and subsequent induction of apoptosis (programmed cell death).[11][12]

The pyrazole-piperidine compound AT7519 (N-(4-piperidinyl)-4-(2,6-dichlorobenzoylamino)-1H-pyrazole-3-carboxamide) is a notable example that emerged from fragment-based drug design and structure-based optimization.[13][14] Its design capitalizes on the pyrazole core to occupy the adenine region of the ATP-binding site of CDK2, while the piperidine moiety provides a vector for improving solubility and cellular activity.[11][13] The 2,6-dichlorobenzamide group forms key interactions within the binding pocket, contributing to its low nanomolar affinity for multiple CDKs.[11]

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Caption: CDK2/Cyclin E pathway regulation and inhibition by pyrazole-piperidine compounds.

Other Anticancer Targets

Beyond CDK inhibition, these scaffolds are versatile. Certain pyrazole derivatives have been designed as VEGFR2 inhibitors, targeting tumor angiogenesis—the process by which tumors form new blood vessels to support their growth.[10] Others have shown activity as SRC kinase

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inhibitors[15] and against various cancer cell lines including breast, liver, colon, and lung cancer.[6][10]

Quantitative Data: In Vitro Anticancer Activity

Compound	Target(s)	Cell Line	Activity (IC_{50})	Reference
AT7519	CDK1, 2, 4, 6, 9	-	10-210 nM	[11]
Compound 4	CDK2/Cyclin A2	-	3.82 µM	[11]
Compound 7d	CDK2/Cyclin A2	-	1.47 µM	[11]
Compound 9	CDK2/Cyclin A2	-	0.96 µM	[11]
Pyrazolopyridines	Various	59 human lines	GI_{50} up to -4.6 (log_{10} M)	[6]

Anti-inflammatory Activity: Modulating the Inflammatory Cascade

Chronic inflammation is a driver of numerous diseases. Pyrazole-containing compounds have a long history as anti-inflammatory agents, with celecoxib being a prominent example.[1][16] The incorporation of a piperidine moiety can enhance potency and improve pharmacokinetic profiles.

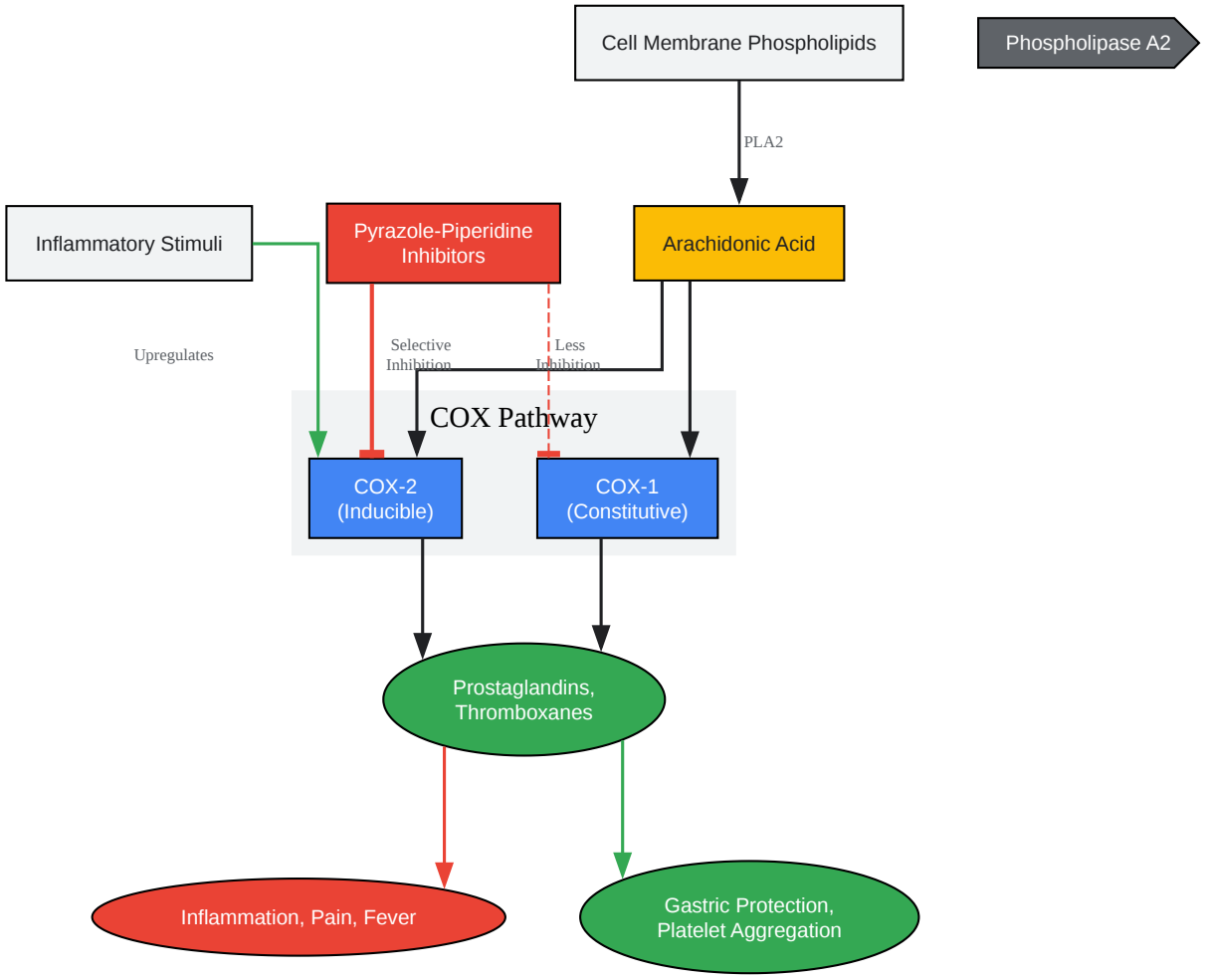
Mechanism of Action: Cyclooxygenase (COX) Inhibition

The primary mechanism for the anti-inflammatory action of many pyrazole derivatives is the inhibition of cyclooxygenase (COX) enzymes.[16][17] These enzymes, COX-1 and COX-2, are responsible for converting arachidonic acid into prostaglandins, which are key mediators of pain and inflammation.[16]

- COX-1 is constitutively expressed and plays a role in protecting the gastric mucosa and maintaining platelet function.
- COX-2 is inducible and is upregulated at sites of inflammation.

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Therefore, selective inhibition of COX-2 over COX-1 is a key goal in drug design to achieve potent anti-inflammatory effects while minimizing gastrointestinal side effects associated with NSAIDs.[16][18] The design of pyrazole-pyridazine hybrids has led to compounds with high COX-2 inhibitory action, in some cases exceeding that of the standard drug celecoxib.[19]



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Caption: Inhibition of the COX pathway by selective pyrazole-piperidine compounds.

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Neuroprotective and Other CNS Activities

The unique physicochemical properties of pyrazole-piperidine compounds make them attractive candidates for targeting the central nervous system (CNS). Identifying molecules that can effectively cross the blood-brain barrier is a significant challenge in drug development.[20]

Cannabinoid Receptor (CB1) Antagonism

Certain pyrazole-piperidine derivatives have been developed as potent and specific antagonists for the brain cannabinoid receptor (CB1).[21][22] The lead compound in this class, SR141716A (Rimonabant), features a piperidinyl carboxamide at the 3-position of the pyrazole ring.[21] Antagonizing the CB1 receptor has been explored for therapeutic applications including anti-obesity treatments.[5] Structure-activity relationship (SAR) studies have identified key structural requirements for potent CB1 antagonism, including a para-substituted phenyl ring at the pyrazole's 5-position and a 2,4-dichlorophenyl substituent at the 1-position.[21][22]

Potential in Neurodegenerative Diseases

The pyrazole scaffold is actively being researched for its neuroprotective potential in diseases like Alzheimer's.[1][20][23] Mechanisms include the inhibition of butyrylcholinesterase (BuChE) and acetylcholinesterase (AChE), enzymes that break down neurotransmitters, as well as the modulation of Aβ peptide aggregation.[24] While specific pyrazole-piperidine hybrids for this application are still emerging, the combination of a known neuro-active scaffold (pyrazole) with a moiety known to improve drug-like properties (piperidine) represents a promising strategy.[20][24]

Diverse Therapeutic Arenas: A Scaffold of Broad Utility

The versatility of the pyrazole-piperidine framework extends to several other areas of therapeutic interest.

- Antimicrobial and Antifungal Activity: Various pyrazole derivatives have demonstrated the ability to inhibit the growth of bacteria and fungi.[2][25][26][27] Studies have shown that the addition of a piperidine moiety can enhance the antimicrobial activity of the parent pyrazole compound.[2]

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- Anti-obesity via SCD1 Inhibition: Beyond CB1 antagonism, pyrazole-piperidine derivatives have been designed as potent inhibitors of Stearoyl-CoA Desaturase-1 (SCD1).[28][29][30] SCD1 is an enzyme involved in the biosynthesis of monounsaturated fatty acids, and its inhibition is a target for treating obesity and related metabolic disorders.[31][32]

- Anticoagulant Activity: Pyrazolyl piperidine analogs have been synthesized as inhibitors of coagulation factor Xa (FXa), a critical enzyme in the blood coagulation cascade, highlighting their potential as novel anticoagulants for treating thrombotic disorders.[33]

Experimental Protocols and Methodologies

The validation of any potential therapeutic agent requires a rigorous and systematic experimental approach. The following protocols represent standard methodologies for evaluating the biological activities discussed.

Workflow: Screening for Anticancer Activity

Caption: A generalized workflow for the discovery of pyrazole-piperidine anticancer agents.

Protocol 1: In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol is foundational for determining a compound's ability to inhibit cancer cell proliferation.

- Objective: To quantify the concentration-dependent cytotoxic effect of a test compound on a cancer cell line.

- Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cell metabolic activity. Viable cells contain NAD(P)H-dependent oxidoreductase enzymes that reduce the yellow MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of living cells.

- Methodology:

  - Cell Seeding: Plate cancer cells (e.g., MCF-7, HepG2) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.

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- Compound Treatment: Prepare serial dilutions of the pyrazole-piperidine test compounds in the appropriate cell culture medium. Replace the medium in the wells with the medium containing the test compounds. Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- Incubation: Incubate the plate for 48-72 hours at 37°C in a humidified 5% CO_2 incubator.
- MTT Addition: Add 10-20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 3-4 hours.
- Formazan Solubilization: Carefully remove the medium and add 100-150 µL of a solubilizing agent (e.g., DMSO, isopropanol with 0.04 N HCl) to each well to dissolve the purple formazan crystals.
- Data Acquisition: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage viability against the log of the compound concentration and use non-linear regression to determine the IC_{50} (the concentration at which 50% of cell growth is inhibited).

Protocol 2: In Vitro COX Inhibition Assay

This protocol is used to determine the potency and selectivity of compounds as anti-inflammatory agents.

- Objective: To measure the IC_{50} values of test compounds against COX-1 and COX-2 enzymes.
- Principle: This assay measures the peroxidase activity of cyclooxygenase. The enzyme converts arachidonic acid to prostaglandin G_2 (PGG_2), and then reduces PGG_2 to PGH_2. This second step involves the oxidation of a chromogenic substrate (e.g., TMPD), which can be measured spectrophotometrically.
- Methodology:

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- Enzyme Preparation: Use commercially available purified ovine COX-1 and human recombinant COX-2 enzymes.
- Reaction Mixture: In a 96-well plate, prepare a reaction buffer containing Tris-HCl, EDTA, and hematin.
- Compound Incubation: Add the test compounds at various concentrations to the wells. Include a vehicle control (DMSO) and a non-selective inhibitor (e.g., Indomethacin) and a selective COX-2 inhibitor (e.g., Celecoxib) as controls.
- Enzyme Addition: Add either COX-1 or COX-2 enzyme to the appropriate wells and incubate for 5-10 minutes at room temperature.
- Reaction Initiation: Add the colorimetric substrate (e.g., TMPD) followed immediately by arachidonic acid to initiate the reaction.
- Data Acquisition: Immediately read the absorbance kinetically at 590-620 nm for 1-2 minutes using a plate reader.

- Data Analysis: Calculate the rate of reaction for each well. Determine the percent inhibition for each compound concentration relative to the vehicle control. Plot percent inhibition versus log concentration to calculate the IC_{50} for both COX-1 and COX-2. The selectivity index (SI) is calculated as IC_{50} (COX-1) / IC_{50} (COX-2). A higher SI indicates greater selectivity for COX-2.

Conclusion and Future Outlook

The pyrazole-piperidine scaffold represents a highly successful application of molecular hybridization in drug discovery. The combination of these two privileged structures has yielded compounds with potent and diverse biological activities, from anticancer and anti-inflammatory to neuroprotective and antimicrobial effects. The inherent "drug-likeness" and synthetic tractability of this framework ensure that it will remain an area of intense investigation.

Future efforts will likely focus on several key areas:

- Improving Selectivity: Fine-tuning substitutions on both the pyrazole and piperidine rings to enhance selectivity for specific enzyme isoforms (e.g., CDK or COX subtypes) or receptor

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targets.

- Multi-Target Ligands: Intentionally designing single molecules that can modulate multiple targets within a disease pathway, a promising strategy for complex conditions like cancer and neurodegenerative disorders.

- Advanced Drug Delivery: Incorporating these active scaffolds into novel drug delivery systems to improve their therapeutic index and overcome challenges like the blood-brain barrier.

As our understanding of disease biology deepens, the versatility of the pyrazole-piperidine scaffold will continue to provide a robust platform for the development of the next generation of targeted therapeutics.

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